

Application Note: Handling and Disposal Procedures for 2-Cyclopropyl-4-fluoroaniline

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Compound of Interest

Compound Name: 2-Cyclopropyl-4-fluoroaniline

CAS No.: 1250966-57-4

Cat. No.: B1453903

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Abstract & Scope

This technical guide outlines the safe handling, storage, and disposal protocols for **2-Cyclopropyl-4-fluoroaniline** (CAS 1250966-57-4).^[1] As a halogenated aniline derivative featuring a cyclopropyl moiety, this compound presents specific toxicological and stability challenges. It is primarily used as an intermediate in the synthesis of kinase inhibitors (e.g., NaV1.8 inhibitors) and other pharmaceutical agents. This document synthesizes data from specific safety sheets and read-across structure-activity relationships (SAR) from analogous fluoroanilines to provide a comprehensive safety framework.

Physicochemical & Hazard Profile

Chemical Identification

Property	Specification
Chemical Name	2-Cyclopropyl-4-fluoroaniline
CAS Number	1250966-57-4
Molecular Formula	C ₉ H ₁₀ FN
Molecular Weight	151.18 g/mol
Physical State	Liquid (Colorless to light yellow/brown oil)
Solubility	Soluble in DMSO, Methanol, DCM; Low solubility in water.[1][2][3][4][5]
Acidity (pKa)	~3.5–4.0 (Estimated for aniline nitrogen)

Hazard Classification (GHS)

Based on SAR with 4-Fluoroaniline and 2-Alkylanilines, the following hazards are assigned:

- Acute Toxicity (Oral/Dermal/Inhalation): Category 3/4 (H301/H311/H331). Toxic if swallowed, in contact with skin, or inhaled.[6]
- Target Organ Toxicity: Methemoglobinemia. Aniline derivatives can oxidize hemoglobin to methemoglobin, impairing oxygen transport.
- Skin/Eye Corrosion: Category 2 (H315/H319). Causes skin irritation and serious eye irritation.
- Sensitization: Potential skin sensitizer.[7]
- Environmental: Toxic to aquatic life with long-lasting effects (H411).[1]

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Critical Warning: The cyclopropyl group adds lipophilicity, potentially increasing skin absorption rates compared to simple fluoroanilines.

Engineering Controls & Personal Protective Equipment (PPE)

Engineering Controls

- Primary Containment: All handling of neat liquid or concentrated solutions (>100 mM) must occur within a certified Chemical Fume Hood operating at a face velocity of 80–100 fpm.
- Inert Atmosphere: Due to the electron-rich aniline ring, the compound is susceptible to oxidation (darkening). Handle under Nitrogen or Argon when possible.

PPE Selection Matrix

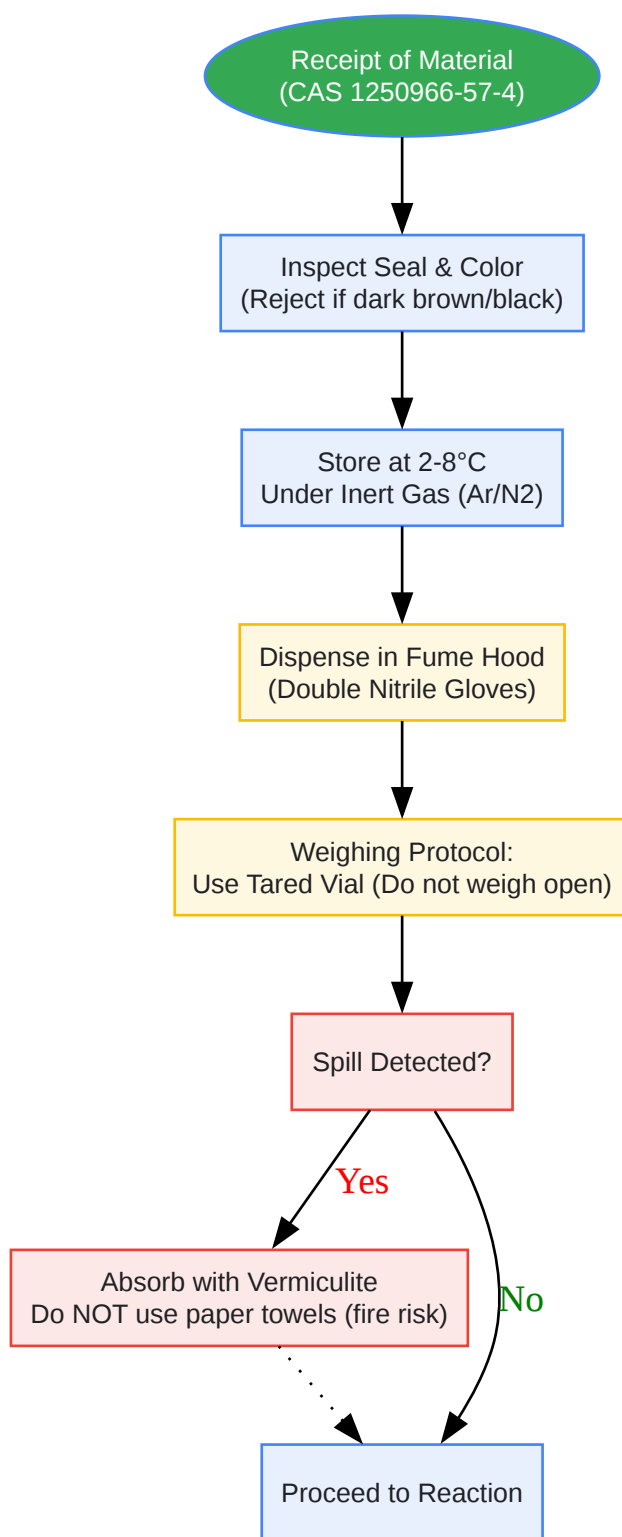
The following PPE standards are non-negotiable for handling this compound.

PPE Type	Recommendation	Rationale
Gloves (Splash)	Double Nitrile (0.11 mm min)	Sufficient for incidental splash protection. ^[1] Change immediately upon contamination. ^[8]
Gloves (Immersion)	Silver Shield / 4H (Laminate) or Viton	Aromatic amines can permeate nitrile rubber over time. ^[1] Laminates offer >480 min breakthrough time.
Respiratory	P100/OV Cartridge	Required only if working outside a fume hood (e.g., spill cleanup). ^[1]
Eye Protection	Chemical Goggles	Safety glasses are insufficient due to the risk of rapid corneal absorption. ^[1]
Body	Tyvek Lab Coat	Disposable lab coats prevent accumulation of toxic residues on reusable fabric. ^[1]

Operational Protocols

Safe Handling Workflow

The following diagram illustrates the decision logic for transferring and handling the material to minimize exposure and degradation.



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Figure 1: Safe handling and decision workflow for **2-Cyclopropyl-4-fluoroaniline**.

Transfer Technique[1]

- **Equilibration:** Allow the refrigerated container to warm to room temperature inside a desiccator before opening to prevent water condensation (which accelerates oxidation).
- **Syringe Transfer:** For liquids, use a gas-tight syringe with a long needle to withdraw from the septum-sealed bottle.[1] Avoid pouring to minimize vapor generation.
- **Quenching:** Rinse all needles and syringes immediately with 10% HCl/Methanol to convert the amine to its non-volatile hydrochloride salt before disposal.

Storage & Stability

- **Temperature:** Refrigerate at 2–8°C.
- **Light:** Store in amber glass vials. UV light accelerates the oxidation of the amine to nitro/nitroso impurities.
- **Incompatibilities:**
 - **Strong Oxidizers:** Reaction may be vigorous/explosive.
 - **Acids:** Exothermic reaction forms salts; however, this is useful for quenching.
 - **Acid Chlorides/Anhydrides:** Will react rapidly to form amides.

Emergency Response Protocol

Medical Management (Methemoglobinemia)

Exposure to cyclopropyl-fluoroaniline can induce methemoglobinemia, where skin turns blue (cyanosis) and blood oxygen levels drop.

- **Immediate Action:** Remove victim from exposure. Administer 100% Oxygen.
- **Antidote:** Methylene Blue (1-2 mg/kg IV) is the specific antidote.[1] Ensure this is listed in the lab's chemical hygiene plan.
- **Note to Physician:** Treat as an aniline poisoning case. Monitor MetHb levels.

Spill Cleanup

- Evacuate: Clear the immediate area.
- PPE: Don Viton gloves and a respirator if outside a hood.
- Absorb: Use Vermiculite or Sand. Do not use combustible materials like sawdust or paper towels, as aniline-oxidizer mixtures can ignite.[1]
- Neutralize: Wipe the surface with a dilute acid solution (e.g., 5% Acetic Acid or HCl) to protonate any residue, rendering it less volatile.

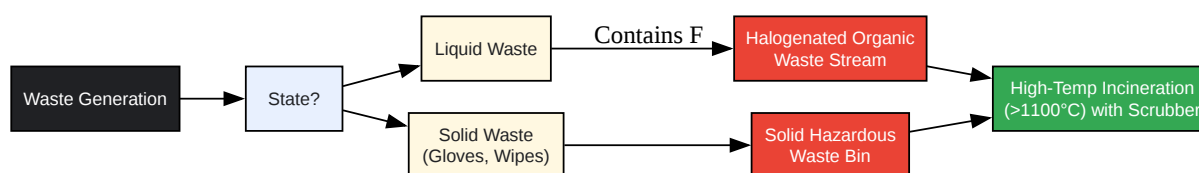
Disposal Procedures

Disposal must comply with RCRA (USA) or local hazardous waste regulations. While not explicitly listed as a "U" or "P" waste, it must be treated as Hazardous Waste due to toxicity and halogen content.

Waste Categorization[1][2][3]

- Primary Code:D003 (Potential reactivity if mixed) or Toxic.
- Halogenated Solvent Stream: Due to the Fluorine atom, this cannot be disposed of in standard non-halogenated organic waste streams. It requires high-temperature incineration with acid gas scrubbing.[1]

Disposal Decision Tree



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Figure 2: Waste segregation and disposal pathway.

Specific Disposal Steps

- Segregation: Collect in a dedicated container labeled "Halogenated Organic Waste - Toxic".
[1] Do not mix with oxidizing acids (Nitric, Perchloric).
- Container: High-density polyethylene (HDPE) or glass containers are suitable.[1]
- Labeling: clearly mark "Contains **2-Cyclopropyl-4-fluoroaniline** - Toxic - Potential MetHb former".[1]

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